

A Technical Guide to the Potential Biological Activities of Phenethyl Isovalerate

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Compound of Interest

Compound Name: Phenethyl isovalerate

CAS No.: 140-26-1

Cat. No.: B1208491

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Abstract

Phenethyl isovalerate, a naturally occurring ester, is extensively utilized in the fragrance and flavor industries for its pleasant floral and fruity aroma.^[1] While its organoleptic properties are well-documented, its potential biological activities remain a largely unexplored area of scientific inquiry. This technical guide provides a comprehensive overview of the current state of knowledge regarding **phenethyl isovalerate**, with a focus on its safety, metabolic fate, and the predicted biological activities based on its constituent moieties: phenethyl alcohol and isovaleric acid. This document aims to serve as a foundational resource for researchers, scientists, and drug development professionals interested in the potential therapeutic applications of this compound.

Introduction: Unveiling the Profile of Phenethyl Isovalerate

Phenethyl isovalerate, also known as 2-phenylethyl 3-methylbutanoate, is an organic ester with the chemical formula $C_{13}H_{18}O_2$.^[2] It is a colorless to pale yellow liquid characterized by a sweet, fruity, and rosy scent.^{[2][3]} This compound is found naturally in a variety of plants and

food products, including apples, beer, and mint.[4] Its primary commercial applications are as a fragrance ingredient in perfumes, cosmetics, and personal care products, and as a flavoring agent in the food industry.[1]

A Critical Distinction: Phenethyl Isovalerate vs. Phenethyl Isothiocyanate

It is imperative to distinguish **phenethyl isovalerate** from phenethyl isothiocyanate (PEITC). While their names are similar, their chemical structures and biological activities are vastly different. PEITC is a well-researched compound found in cruciferous vegetables with potent anti-cancer properties.[5][6][7] In contrast, the biological activities of **phenethyl isovalerate** are not as extensively studied. This guide will focus exclusively on **phenethyl isovalerate**.

Safety and Toxicological Profile

A significant body of research on **phenethyl isovalerate** has focused on its safety as a fragrance and flavor ingredient. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has concluded that **phenethyl isovalerate** poses no safety concern at current levels of intake when used as a flavoring agent.[2][8]

Genotoxicity and Mutagenicity

Phenethyl isovalerate has been evaluated for its genotoxic potential. Studies, including the BlueScreen assay and the Ames assay, have shown it to be negative for both cytotoxicity and genotoxicity.[9] Read-across data from the analogous compound, phenethyl isobutyrate, further supports the conclusion that **phenethyl isovalerate** is not expected to be genotoxic.[9]

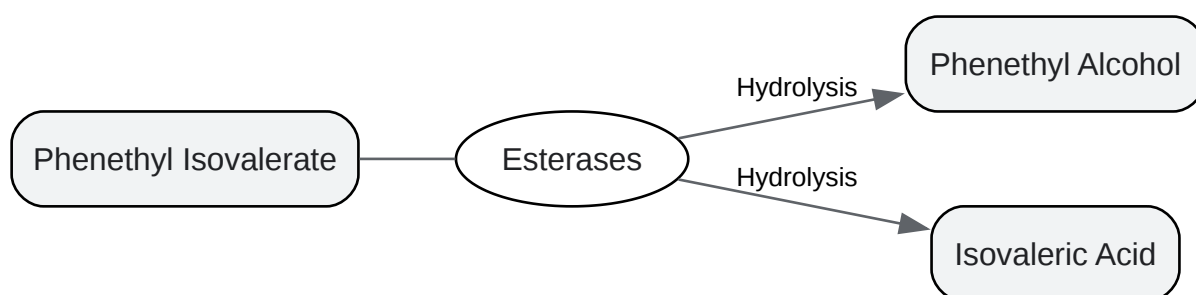
Dermal and Systemic Toxicity

The safety of **phenethyl isovalerate** for dermal application has been assessed. It is not considered to be a skin sensitizer.[9] In a human repeat insult patch test (HRIPT), **phenethyl isovalerate** did not induce sensitization reactions at a concentration of 4%.[9] For repeated dose and developmental toxicity, assessments have been made using read-across data from its metabolites, phenethyl alcohol and isovaleric acid, with the margin of exposure considered adequate at current use levels.[9]

Toxicological Endpoint	Result	Methodology	Source
Genotoxicity	No concern	BlueScreen assay, Ames assay, read-across from phenethyl isobutyrate	[9]
Skin Sensitization	No concern	Human Repeat Insult Patch Test (HRIPT), read-across from 2-phenylethyl pivalate	[9]
Repeated Dose Toxicity	Adequate margin of exposure	Read-across from phenethyl alcohol	[9]
Developmental Toxicity	Adequate margin of exposure	Read-across from phenethyl alcohol and isovaleric acid	[9]

Metabolism of Phenethyl Isovalerate: The Gateway to Bioactivity

Upon ingestion or dermal absorption, it is anticipated that **phenethyl isovalerate** is rapidly hydrolyzed by esterases into its constituent molecules: phenethyl alcohol and isovaleric acid. This metabolic breakdown is a critical consideration when evaluating its potential biological activities, as the effects of the parent compound are likely to be mediated by its metabolites.



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Caption: Predicted metabolic pathway of **phenethyl isovalerate**.

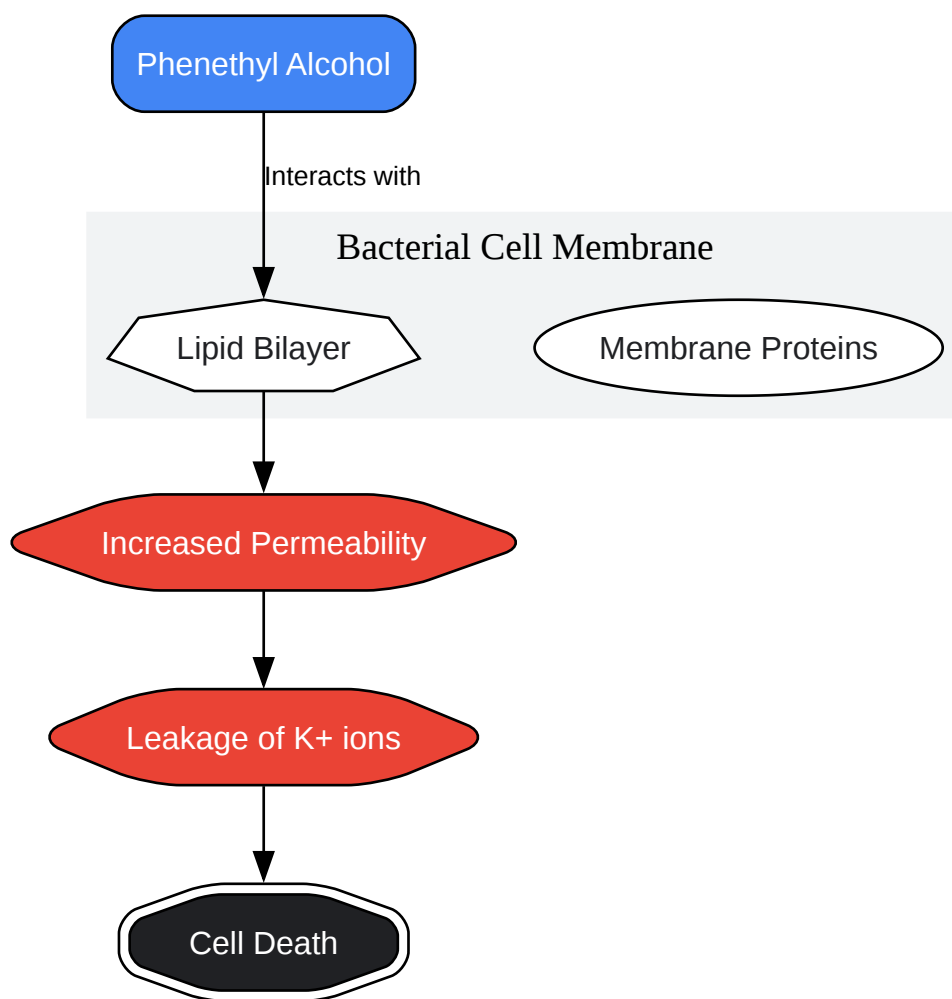
Potential Biological Activities of Phenethyl Isovalerate Metabolites

The potential biological activities of **phenethyl isovalerate** can be inferred from the known properties of its metabolites.

Phenethyl Alcohol: Antimicrobial and Beyond

Phenethyl alcohol (PEA) is a well-known antimicrobial agent used as a preservative in cosmetics and pharmaceuticals.^{[10][11]} It exhibits bacteriostatic and bactericidal activity against a range of Gram-positive and Gram-negative bacteria.^[4]

The primary mechanism of action of phenethyl alcohol is the disruption of the bacterial cell membrane's permeability barrier.^[4] This leads to the leakage of cellular components, such as potassium ions, and ultimately, cell death.^[4]



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Caption: Mechanism of antimicrobial action of phenethyl alcohol.

A standard method to quantify the antimicrobial activity of a compound like phenethyl alcohol is the determination of its Minimum Inhibitory Concentration (MIC).

Protocol:

- Preparation of Bacterial Inoculum: A standardized suspension of the target bacterium (e.g., *E. coli*, *S. aureus*) is prepared in a suitable broth medium to a concentration of approximately 5×10^5 CFU/mL.
- Serial Dilution: A two-fold serial dilution of phenethyl alcohol is prepared in a 96-well microtiter plate.

- Inoculation: Each well is inoculated with the bacterial suspension.
- Incubation: The plate is incubated at 37°C for 18-24 hours.
- Determination of MIC: The MIC is determined as the lowest concentration of phenethyl alcohol that completely inhibits visible bacterial growth.

Isovaleric Acid: A Role in Gut Health and Metabolism

Isovaleric acid, a short-chain fatty acid, is naturally present in the human gut as a product of bacterial metabolism of the amino acid leucine.[\[12\]](#) It plays a role in colonic health and energy metabolism.[\[13\]](#)

- Energy Source: Isovaleric acid can be absorbed in the colon and used as an energy source.[\[13\]](#)
- Gut Motility: It has been shown to activate signaling pathways that lead to the relaxation of smooth muscle cells in the colon, suggesting a role in regulating gut motility.[\[13\]](#)
- Metabolic Regulation: Isovaleric acid may also be involved in the regulation of fatty acid, glucose, and cholesterol metabolism.[\[13\]](#)

Future Directions and Conclusion

The current body of scientific literature on **phenethyl isovalerate** is heavily focused on its application in the fragrance and flavor industries and its associated safety assessments. While these studies provide a strong foundation for its use in consumer products, there is a conspicuous absence of research into its potential therapeutic biological activities.

Based on the known antimicrobial properties of its metabolite, phenethyl alcohol, it is plausible that **phenethyl isovalerate** could exert antimicrobial effects, particularly in topical applications where local hydrolysis can occur. Furthermore, the metabolic release of isovaleric acid suggests potential, albeit likely modest, effects on gut health if ingested.

This guide highlights a significant research gap and underscores the need for future investigations into the direct biological activities of **phenethyl isovalerate**. Such studies could uncover novel therapeutic applications for this widely used and well-characterized compound.

References

- RIFM fragrance ingredient safety assessment **phenethyl isovalerate**, CAS Registry Number 140-26-1. (2018). Food and Chemical Toxicology, 115(Suppl 1), S162–S172. [[Link](#)]
- PubChem. (n.d.). Phenylethyl isovalerate. National Center for Biotechnology Information. [[Link](#)]
- RIFM fragrance ingredient safety assessment **phenethyl isovalerate**, CAS Registry Number 140-26-1. (2018). PubMed. [[Link](#)]
- Kubo, I., Muroi, H., & Kubo, A. (1990). Antibacterial activity of phenethyl alcohol and resulting membrane alterations. Research in Microbiology, 141(4), 483–497. [[Link](#)]
- Weber, F. J., & de Bont, J. A. (1996). The bacteriostatic activity of 2-phenylethanol derivatives correlates with membrane binding affinity. FEMS Microbiology Letters, 143(2-3), 259–264. [[Link](#)]
- Primary Information Services. (n.d.). Phenethyl-Alcohol - Analysis, Patent, Company, Data Sheet, Technology, Suppliers, Application, Risk, Report. [[Link](#)]
- PubChem. (n.d.). 2-Phenylethanol. National Center for Biotechnology Information. [[Link](#)]
- Wikipedia. (n.d.). Isovaleric acid. [[Link](#)]
- Connect Chemicals. (n.d.). Natural Phenethyl Alcohol. [[Link](#)]
- Suerbaev, K. A., Zhaksylykova, G. Z., & Appazov, N. O. (2014). Biological Active Esters of the Isovaleric Acid. Eurasian Chemico-Technological Journal, 16(3), 229-233. [[Link](#)]
- INCHEM. (n.d.). JECFA Evaluations-**PHENETHYL ISOVALERATE**-. [[Link](#)]
- The Good Scents Company. (n.d.). **phenethyl isovalerate**. [[Link](#)]
- The Good Scents Company. (n.d.). phenethyl isobutyrate. [[Link](#)]
- biocrates life sciences ag. (2021). Isovaleric acid - Metabolite of the month. [[Link](#)]

- Suerbaev, K. A., Zhaksylykova, G. Z., & Appazov, N. O. (2014). Biological Active Esters of the Isovaleric Acid. ResearchGate. [\[Link\]](#)
- Suerbaev, K. A., & Zhaksylykova, G. Z. (2014). Synthesis of Biological Active Esters of the Isovaleric Acid by Isobutylene Hydroalkoxycarbonylation. ResearchGate. [\[Link\]](#)
- Flavor and Extract Manufacturers Association. (n.d.). **PHENETHYL ISOVALERATE**. [\[Link\]](#)
- RIFM fragrance ingredient safety assessment, 2-phenylethyl valerate, CAS Registry Number 7460-74-4. (2022). Food and Chemical Toxicology, 162, 112883. [\[Link\]](#)
- Eklind, K. I., Morse, M. A., & Chung, F. L. (1993). Disposition and pharmacokinetics of phenethyl isothiocyanate and 6-phenylhexyl isothiocyanate in F344 rats. Carcinogenesis, 14(4), 651–655. [\[Link\]](#)
- Ji, Y., Kuo, Y., & Morris, M. E. (2005). Pharmacokinetics of dietary phenethyl isothiocyanate in rats. Pharmaceutical research, 22(10), 1658–1666. [\[Link\]](#)
- Eklind, K. I., Morse, M. A., & Chung, F. L. (1993). Disposition and pharmacokinetics of phenethyl isothiocyanate and 6-phenylhexyl isothiocyanate in F344 rats. PubMed. [\[Link\]](#)
- McGinty, D., Letizia, C. S., & Api, A. M. (2012). Fragrance material review on phenethyl isobutyrate. Food and chemical toxicology, 50(Suppl 2), S416–S419. [\[Link\]](#)
- Srivastava, S. K., Singh, S. V., & Kim, S. H. (2014). Phenethyl isothiocyanate: a comprehensive review of anti-cancer mechanisms. Biochimica et biophysica acta, 1846(2), 443–454. [\[Link\]](#)
- Lapczynski, A., McGinty, D., Jones, L., & Api, A. M. (2007). The pharmacokinetics of phenylethyl alcohol (PEA): safety evaluation comparisons in rats, rabbits, and humans. International journal of toxicology, 26(5), 367–385. [\[Link\]](#)
- Al-Samydai, A., Al-Mamoori, F., & Al-Azzawi, A. (2023). The Potential Use of Phenethyl Isothiocyanate for Cancer Prevention. Molecules (Basel, Switzerland), 28(12), 4758. [\[Link\]](#)
- Srivastava, S. K., Singh, S. V., & Kim, S. H. (2014). Phenethyl isothiocyanate: a comprehensive review of anti-cancer mechanisms. Biochimica et biophysica acta, 1846(2),

443–454. [[Link](#)]

- Castro, C., Lorenzo, J. M., & Domínguez, R. (2021). Phenylethyl Isothiocyanate: A Bioactive Agent for Gastrointestinal Health. *Foods* (Basel, Switzerland), 10(11), 2797. [[Link](#)]
- Hoch, C. C., Wollenberg, B., & Stübler, A. S. (2024). Isothiocyanates in Medicine: A Comprehensive Review on Phenylethyl-, Allyl-, and Benzyl-Isothiocyanates. *International Journal of Molecular Sciences*, 25(4), 2269. [[Link](#)]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Phenylethyl isovalerate | C₁₃H₁₈O₂ | CID 8792 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. vigon.com [vigon.com]
- 4. Antibacterial activity of phenethyl alcohol and resulting membrane alterations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Phenethyl isothiocyanate: a comprehensive review of anti-cancer mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The Potential Use of Phenethyl Isothiocyanate for Cancer Prevention [xiahepublishing.com]
- 7. Phenethyl Isothiocyanate: A comprehensive review of anti-cancer mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 8. JECFA Evaluations-PHENETHYL ISOVALERATE- [incchem.org]
- 9. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 10. 2-Phenylethanol | C₈H₁₀O | CID 6054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Phenyl ethyl alcohol | CAS 60-12-8 | Connect Chemicals [connectchemicals.com]
- 12. Isovaleric acid - Wikipedia [en.wikipedia.org]

- [13. Isovaleric acid - Metabolite of the month - biocrates life sciences gmbh \[biocrates.com\]](#)
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